3-O-Benzyl-D-mannopyranoside: Structural Profile & Synthetic Utility

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Compound of Interest

Compound Name:	*3-O-Benzyl-alpha,beta-D-mannopyranoside*
CAS No.:	*65926-00-3*
Cat. No.:	*B1139799*

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Executive Summary: The Strategic Branching Unit

3-O-Benzyl-D-mannopyranoside (often utilized as its methyl or benzyl glycoside derivative) represents a cornerstone intermediate in modern carbohydrate chemistry. Its significance lies not merely in its biological activity, but in its utility as a strategic branching unit for the synthesis of complex N-glycans and yeast cell wall mannans.

In drug development, this specific protection pattern allows for the regioselective extension of the mannose chain at the C2, C4, and C6 positions, which is critical for constructing the "trimannosyl core" found in therapeutic glycoproteins. This guide provides a rigorous technical analysis of its structure, physicochemical properties, and the standard operating procedures (SOPs) for its synthesis and validation.

Chemical Structure & Stereochemical Dynamics

Core Architecture

The molecule consists of a D-mannopyranose ring in the

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chair conformation, protected at the O-3 position with a benzyl ether group. This specific substitution is chemically non-trivial due to the axial orientation of the C2-hydroxyl group in mannose, which creates steric crowding and complex hydrogen-bonding networks.

Feature	Specification
IUPAC Name	Methyl 3-O-(phenylmethyl)- -D-mannopyranoside (Representative derivative)
Molecular Formula	(Methyl glycoside)
Molecular Weight	284.31 g/mol
Anomeric Config.	Predominantly (favored by the Anomeric Effect)
Ring Conformation	(Chair)
Key Moiety	Benzyl ether at C3 (Stable to base/acid, removed by hydrogenolysis)

The "Cis-Diol" Challenge

In D-mannose, the C2-OH (axial) and C3-OH (equatorial) are in a cis-relationship. This proximity makes selective alkylation at O-3 difficult using standard Williamson ether synthesis, which typically favors the more accessible O-6 or the more acidic O-2 (due to the inductive effect of the anomeric center).

Mechanistic Implication: Successful synthesis requires "locking" the cis-diol into a temporary cyclic intermediate (e.g., stannylene acetal) to activate the equatorial O-3 oxygen.

Physicochemical Properties & Spectral Data[1][2][3][4][5][6]

The following data refers to Methyl 3-O-benzyl-

-D-mannopyranoside, the standard reference standard in synthesis.

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Physical Constants

- Appearance: Colorless syrup or white amorphous solid.
- Solubility: Soluble in MeOH, EtOAc, DCM; sparingly soluble in water.
- Optical Rotation:

  to

  (

  , CHCl

).

Diagnostic NMR Signals ( )

Researchers should verify the structure using these key diagnostic resonances. The absence of the C3-OH proton signal and the downfield shift of H-3 are primary indicators.

Nucleus	Position	Chemical Shift (, ppm)	Multiplicity	Coupling (, Hz)
	Ph-CH	4.65 – 4.75	AB quartet	
	H-1	4.78	Doublet	
	H-3	3.75 – 3.85	dd	
	C-1	~100.5	-	-
	C-3	~78.5	-	Significant downfield shift vs. unsubstituted
	Ph-CH	~72.5	-	-

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Experimental Protocol: Regioselective Synthesis

Objective: Selective benzylation of Methyl

-D-mannopyranoside at the O-3 position. Methodology: Tin-mediated activation (Stannylene Acetal method). Rationale: This method exploits the specific coordination geometry of dibutyltin oxide with cis-diols, activating the equatorial oxygen (O-3) over the axial oxygen (O-2) for nucleophilic attack.

Reagents & Equipment

- Starting Material: Methyl

  -D-mannopyranoside (1.0 eq).[1]

- Reagents: Dibutyltin oxide (

  , 1.1 eq), Benzyl bromide (

  , 1.2 eq), Cesium Fluoride (

  , 1.5 eq - Accelerator).

- Solvent: Anhydrous Methanol (step 1), Anhydrous Toluene/DMF (step 2).

- Equipment: Dean-Stark apparatus, Argon atmosphere line.

Step-by-Step Workflow

- Formation of Stannylene Acetal:
  - Suspend Methyl

    -D-mannopyranoside (10 mmol) and

    (11 mmol) in anhydrous MeOH (50 mL).
  - Reflux for 2–3 hours until the solution becomes clear (formation of the stannyl ether).
  - Evaporate solvent to dryness. Co-evaporate with anhydrous toluene (

    mL) to remove trace water.

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- Checkpoint: The residue is the polymeric 2,3-O-dibutylstannylene derivative.

- Regioselective Benzylation:
  - Dissolve the residue in anhydrous DMF (30 mL) or Toluene (50 mL) under Argon.
  - Add

    (15 mmol) and Benzyl bromide (12 mmol).
  - Stir at 60°C for 4–6 hours. Monitor by TLC (EtOAc/Hexane 2:1).
  - Observation: The product spot (

) should appear; starting material (

) disappears.

- Work-up & Purification:
  - Dilute with EtOAc (100 mL) and wash with 1M KF solution (to remove tin by-products as insoluble

).
  - Filter the resulting precipitate through Celite.
  - Wash filtrate with water and brine. Dry over

    .
  - Purify via Flash Column Chromatography (Silica Gel, Gradient: Hexane

    EtOAc).

Synthesis Logic Diagram

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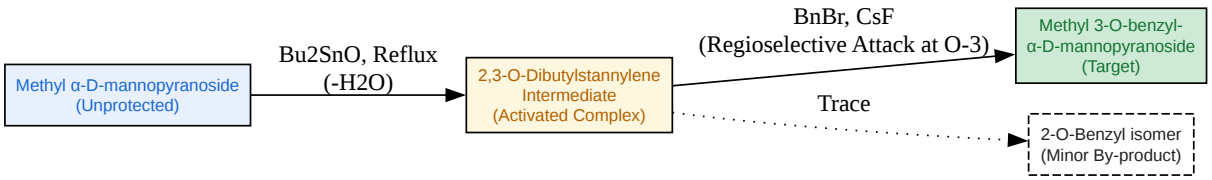

Figure 1: Tin-Mediated Regioselective Benzylation Pathway

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Applications in Drug Development

Synthetic Vaccines & Adjuvants

3-O-Benzyl-D-mannose derivatives are critical precursors for synthesizing Polymannose backbones found in fungal cell walls (e.g., Candida albicans).

- Mechanism: The 3-O-benzyl group acts as a temporary mask. Once the glycosidic chain is extended at O-2 and O-6, the benzyl group is removed (hydrogenolysis) to reveal the C3-OH, creating a branching point for

  -(1,3)-mannosyl linkages.

- Utility: Synthetic antigens based on these structures are used to develop vaccines targeting fungal infections.

Lectin Inhibitor Design

The mannose receptor (CD206) on macrophages recognizes terminal mannose residues.

- SAR Studies: 3-O-substituted mannosides probe the binding pocket of C-type lectins. The benzyl group provides hydrophobic bulk that can enhance affinity through

  -stacking interactions with tyrosine residues in the lectin binding site.

Interaction Network

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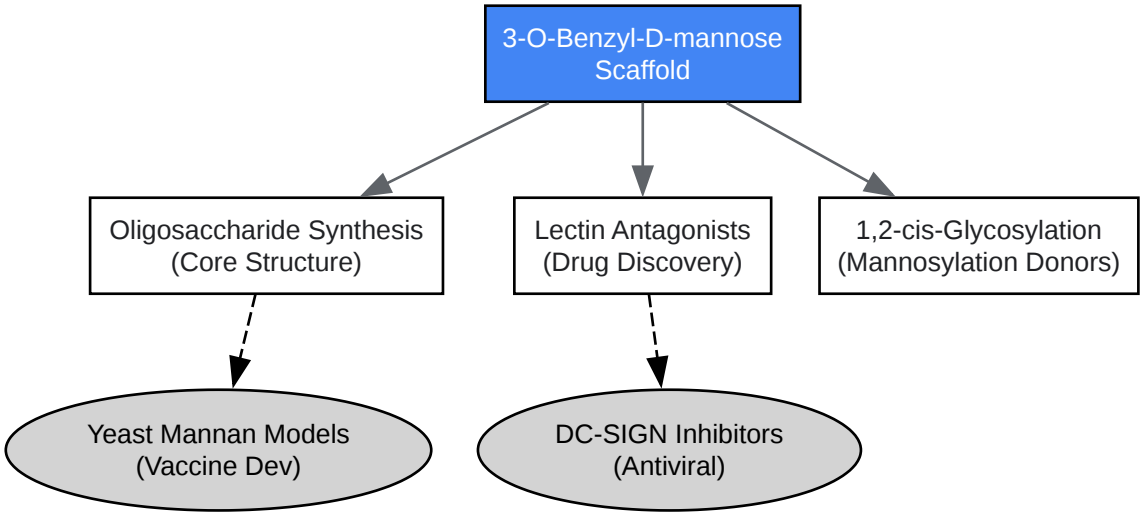

Figure 2: Strategic Utility in Glycobiology

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Storage & Stability

- Stability: The benzyl ether is stable to basic hydrolysis and mild acidic conditions (e.g., glycosylation promoters). It is cleaved by catalytic hydrogenation (

) or Birch reduction.

- Storage: Store at -20°C under inert atmosphere. Hygroscopic in free sugar form; glycosides are generally stable solids or oils.

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Sources

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